

4-Fluoro-2-methoxybenzoic Acid: A Technical Guide to Safety and Hazards

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-Fluoro-2-methoxybenzoic acid

Cat. No.: B1304787

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This document provides a comprehensive overview of the safety and hazards associated with **4-Fluoro-2-methoxybenzoic acid** (CAS No. 395-82-4). The information presented is intended to guide laboratory and industrial handling, storage, and emergency procedures to ensure the safety of personnel and the environment. Data from structurally similar compounds are included to provide a thorough understanding of the potential hazards.

Hazard Identification and Classification


4-Fluoro-2-methoxybenzoic acid is classified as a hazardous substance. The following tables summarize its GHS classification and associated hazard statements.

Table 1: GHS Classification

Hazard Class	Category
Skin Corrosion/Irritation	2
Serious Eye Damage/Eye Irritation	2A
Specific Target Organ Toxicity (Single Exposure)	3

Note: Classification is based on data for structurally similar compounds.

Table 2: Hazard Statements and Pictograms

Pictogram	GHS Code	Hazard Statement
 alt text	H315	Causes skin irritation.[1][2][3]
H319	Causes serious eye irritation. [1][2][3]	
H335	May cause respiratory irritation.[1][2][3][4]	

Precautionary Measures

Adherence to the following precautionary statements is crucial to minimize risk when handling **4-Fluoro-2-methoxybenzoic acid**.

Table 3: Precautionary Statements

Type	GHS Code	Precautionary Statement
Prevention	P261	Avoid breathing dust/fume/gas/mist/vapors/spray.[3][4][5]
P264	Wash skin thoroughly after handling.[3][4][5]	
P271	Use only outdoors or in a well-ventilated area.[3][4][5]	
P280	Wear protective gloves/protective clothing/eye protection/face protection.[3][4][5]	
Response	P302 + P352	IF ON SKIN: Wash with plenty of soap and water.[3][5]
P304 + P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.[3][5][6]	
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3][5][6]	
P312	Call a POISON CENTER or doctor/physician if you feel unwell.[5][6]	
P332 + P313	If skin irritation occurs: Get medical advice/attention.[5][6]	
P337 + P313	If eye irritation persists: Get medical advice/attention.[5][6]	

P362 + P364	Take off contaminated clothing and wash it before reuse.[3][7]	
Storage	P403 + P233	Store in a well-ventilated place. Keep container tightly closed.[3][5]
P405	Store locked up.[3][5]	
Disposal	P501	Dispose of contents/container to an approved waste disposal plant.[3][5]

Toxicological Information

While specific quantitative toxicological data such as LD50 for **4-Fluoro-2-methoxybenzoic acid** is not readily available, the primary toxicological concerns based on its classification are skin irritation, serious eye irritation, and respiratory tract irritation.[1][2][3]

Experimental Protocols

Standard methodologies are employed to determine the safety and hazard profile of chemical compounds. Below are generalized protocols for key irritation studies.

Experimental Protocol: In Vitro Skin Irritation Test (OECD TG 439)

- Test System: Reconstituted human epidermis (RhE) tissue.
- Procedure: a. A small amount of the test substance (**4-Fluoro-2-methoxybenzoic acid**) is applied topically to the surface of the RhE tissue. b. The tissue is incubated for a specified period (e.g., 60 minutes). c. Following incubation, the test substance is removed by rinsing. d. The tissue is then incubated for a further period (e.g., 42 hours) in fresh medium.
- Endpoint: Cell viability is assessed using a colorimetric assay (e.g., MTT assay), which measures the reduction of a yellow tetrazolium salt to a purple formazan product by metabolically active cells.

- Interpretation: A reduction in cell viability below a defined threshold (e.g., 50%) compared to a negative control indicates that the substance is an irritant.

Experimental Protocol: In Vitro Eye Irritation Test (Bovine Corneal Opacity and Permeability Assay - OECD TG 437)

- Test System: Freshly isolated bovine corneas.
- Procedure: a. The baseline opacity and permeability of the cornea are measured. b. The test substance is applied to the epithelial surface of the cornea for a defined period (e.g., 10 minutes). c. The substance is then washed off. d. The cornea is incubated for a post-exposure period.
- Endpoints:
 - Opacity: Measured using an opacitometer.
 - Permeability: Measured by the amount of fluorescein dye that passes through the cornea.
- Interpretation: An in vitro irritancy score is calculated based on the opacity and permeability values. Scores exceeding a certain threshold classify the substance as a severe eye irritant.

First Aid Measures

Immediate and appropriate first aid is critical in the event of exposure.

Table 4: First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.[3][8]
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water. If skin irritation occurs, get medical advice/attention.[3][8]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[3][8]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Get medical attention if symptoms occur.[3][4]

Handling and Storage

Proper handling and storage procedures are essential for maintaining the integrity of the compound and ensuring safety.

- Handling: Use only in a well-ventilated area, preferably in a fume hood.[3][9] Avoid generating dust.[8][9] Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[8][9]
- Storage: Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.[8][9] Keep the container tightly closed when not in use.[8][9]

Fire-Fighting and Accidental Release Measures

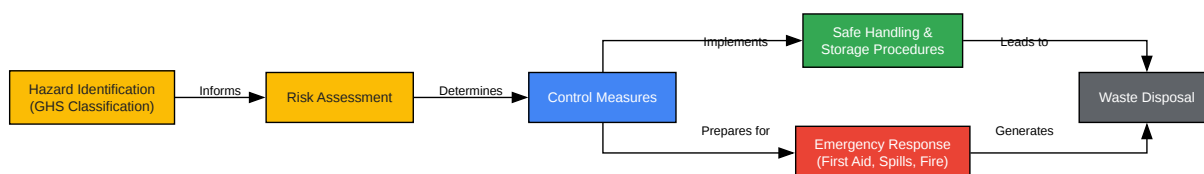
- Fire-Fighting: Use dry chemical, carbon dioxide, or alcohol-resistant foam to extinguish fires.[3][5] Wear self-contained breathing apparatus (SCBA) and full protective gear.[4][8]

- Accidental Release: Avoid dust formation.[3][8] Use appropriate PPE.[8] For small spills, absorb with an inert material and dispose of in accordance with local regulations.[9] Prevent entry into drains and waterways.[4]

Stability and Reactivity

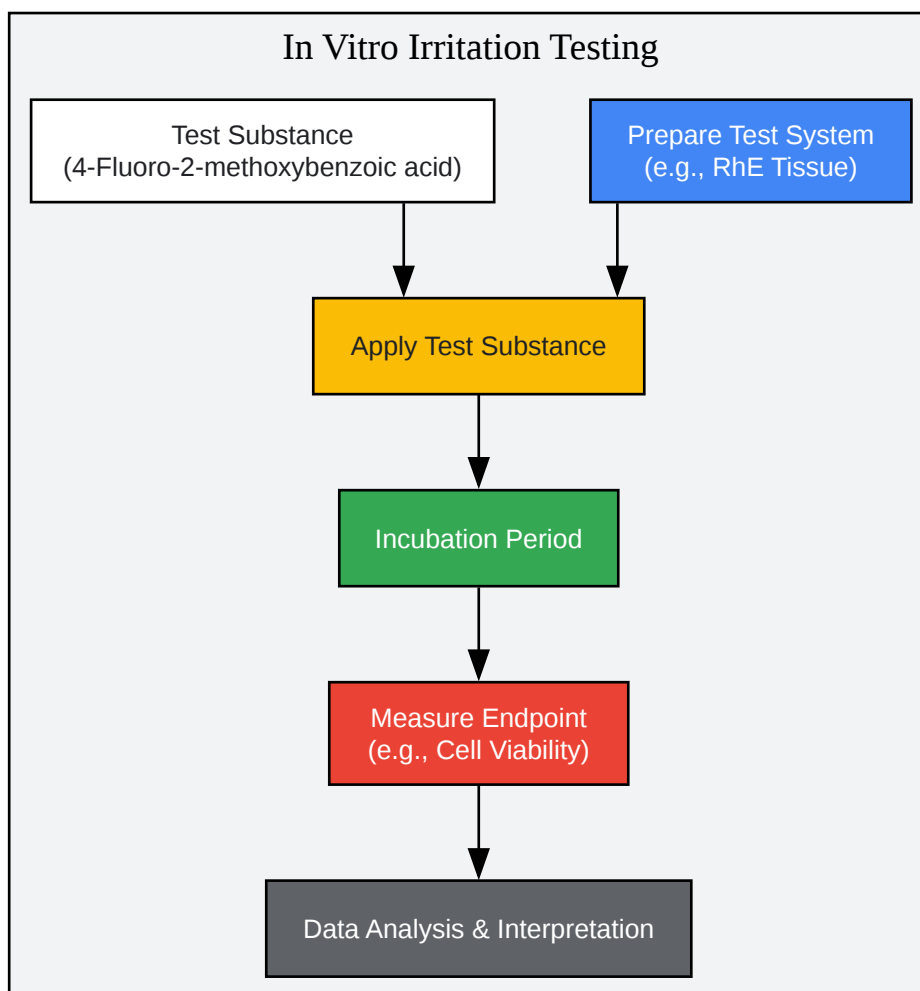
- Stability: Stable under normal storage conditions.[8]
- Reactivity: Avoid contact with strong oxidizing agents.[8]
- Hazardous Decomposition Products: Upon combustion, may produce carbon monoxide, carbon dioxide, and hydrogen fluoride.[8]

Visualizations



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Caption: Workflow for managing chemical hazards.



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Caption: Generalized experimental workflow for in vitro hazard assessment.

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- To cite this document: BenchChem. [4-Fluoro-2-methoxybenzoic Acid: A Technical Guide to Safety and Hazards]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1304787#4-fluoro-2-methoxybenzoic-acid-safety-and-hazards]

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